

# Application Notes: The Role of RDX in Explosive Initiation Chains

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cyclonite

Cat. No.: B1669417

[Get Quote](#)

## Introduction to RDX (Research Department Explosive)

RDX, chemically known as 1,3,5-Trinitro-1,3,5-triazinane, is a powerful and highly brisant military high explosive.[1][2] In its pure form, it is a white crystalline solid.[1] RDX is a secondary explosive, meaning it is relatively insensitive to initiation by simple heat, friction, or impact under normal conditions.[2] This property makes it safe to handle and store. However, to function as an explosive, it must be subjected to a significant shockwave, typically from a more sensitive explosive. This requirement places RDX within a carefully designed sequence known as an explosive initiation chain or "explosive train." RDX is rarely used in its pure form; instead, it serves as the energetic base for numerous military and industrial explosive compositions, such as Composition B (mixed with TNT), Composition C-4 (a plastic explosive), and Semtex.[2]

## The Explosive Initiation Chain

An explosive train is a sequence of explosive elements arranged in order of decreasing sensitivity and increasing power.[3] This design ensures that a small, sensitive, and easily initiated explosive can reliably detonate a much larger, more powerful, but less sensitive main charge. A typical three-stage explosive train consists of:

- **Initiator (Primary Explosive):** An extremely sensitive explosive that detonates when subjected to a relatively small stimulus like heat, impact, or friction.[3] Examples include Lead Azide and Mercury Fulminate.[1][4] They are used in small quantities within detonators or blasting caps.[5]

- **Booster (Secondary Explosive):** A less sensitive but more powerful explosive than the initiator. Its purpose is to amplify the detonation wave from the initiator to a level sufficient to reliably detonate the main charge.[3]
- **Main Charge (Secondary or Tertiary Explosive):** The bulk of the explosive material, which is the least sensitive component in the train.[3] This charge performs the primary work, such as fragmenting a casing or moving rock. Insensitive high explosives like RDX-based compositions or blasting agents like ANFO are common main charges.

## Data Presentation

The following table summarizes key quantitative properties of RDX compared to a common primary explosive (Lead Azide) and another secondary explosive (TNT). This data illustrates the trade-offs between sensitivity and performance that dictate their respective roles in an explosive chain.

Property	Lead Azide (Primary)	RDX (Secondary)	TNT (Secondary)
Chemical Formula	$\text{Pb}(\text{N}_3)_2$	$\text{C}_3\text{H}_6\text{N}_6\text{O}_6$	$\text{C}_7\text{H}_5\text{N}_3\text{O}_6$
Density (g/cm <sup>3</sup> )	~4.71 - 4.80[1]	~1.82[6]	~1.65[7]
Detonation Velocity (m/s)	~5,180 - 5,500[1][5]	~8,750[8]	~6,900
Sensitivity to Impact/Friction	Extremely High[1][5]	Low / Relatively Insensitive[2][8]	Very Low / Insensitive[7][9]
Role in Initiation Chain	Initiator (in detonators) [4][5]	Booster, Main Charge[8]	Main Charge, often with RDX[2]

## Experimental Protocols

### Protocol 1: Determination of Impact Sensitivity (Drop-Weight Method)

This protocol outlines a generalized procedure for determining the impact sensitivity of a solid explosive like RDX, based on the principles of the Bruceton up-and-down method or BAM Fallhammer test.

- Objective: To determine the 50% probability height ( $H_{50}$ ) for the initiation of an explosive sample by a falling weight.
- Apparatus: A drop-weight impact tester, consisting of a guided steel weight, an anvil, a sample holder, and a mechanism to release the weight from a precisely measured height. [\[10\]](#)[\[11\]](#)
- Procedure:
  - A small, precisely measured amount of the explosive sample (e.g., 30-40 mg) is placed in the sample holder assembly on the anvil.
  - The steel weight (e.g., 2.5 kg) is dropped from a predetermined starting height onto the sample.
  - The result is recorded as a "go" (detonation, flame, or audible report) or a "no-go" (no reaction).[\[11\]](#)
  - If the result is a "go," the next test is performed from a lower height (one step increment).
  - If the result is a "no-go," the next test is performed from a higher height (one step increment).
  - This up-and-down sequence is repeated for a statistically significant number of trials (e.g., 20-30).
  - The  $H_{50}$  value is calculated statistically from the series of test heights and results, representing the height at which there is a 50% chance of causing an initiation.

#### Protocol 2: Measurement of Detonation Velocity (D'Autriche Method)

This method is a classic technique for measuring the detonation velocity of a solid explosive charge.[\[12\]](#)

- Objective: To measure the stable detonation velocity of an explosive column.
- Apparatus: The explosive charge to be tested (formed into a cylinder), a detonating cord with a precisely known detonation velocity (VOD\_cord), a witness plate (typically lead), and a

detonator.[12][13]

- Procedure:
  - The explosive sample is packed into a tube or formed into a stable column of a known length (L).
  - Two holes are drilled into the explosive column at a precise distance (D) from each other.
  - The detonating cord is threaded through the two holes.
  - The exact center point of the length of detonating cord between the two holes is marked. This mark is placed in direct contact with the lead witness plate.
  - The main explosive charge is initiated at one end.
  - The detonation wave travels down the explosive column, initiating the detonating cord first at the closer hole and then at the farther hole.
  - Two detonation waves travel in opposite directions along the detonating cord from the points of initiation.
  - These two waves collide at a point on the cord, leaving a distinct mark on the lead witness plate.
  - The distance (X) from the center mark to the collision mark on the plate is measured.
  - The detonation velocity of the explosive (VOD\_exp) is calculated using the formula:  
$$\text{VOD\_exp} = \text{VOD\_cord} * (D / (2 * X))$$

### Protocol 3: Synthesis of RDX (Bachmann Process Overview)

The Bachmann process is a widely used industrial method for synthesizing RDX.[2][14] It offers higher yields than earlier methods by utilizing the entirety of the hexamine molecule.[14][15]

- Objective: To synthesize RDX via the nitrolysis of hexamine.

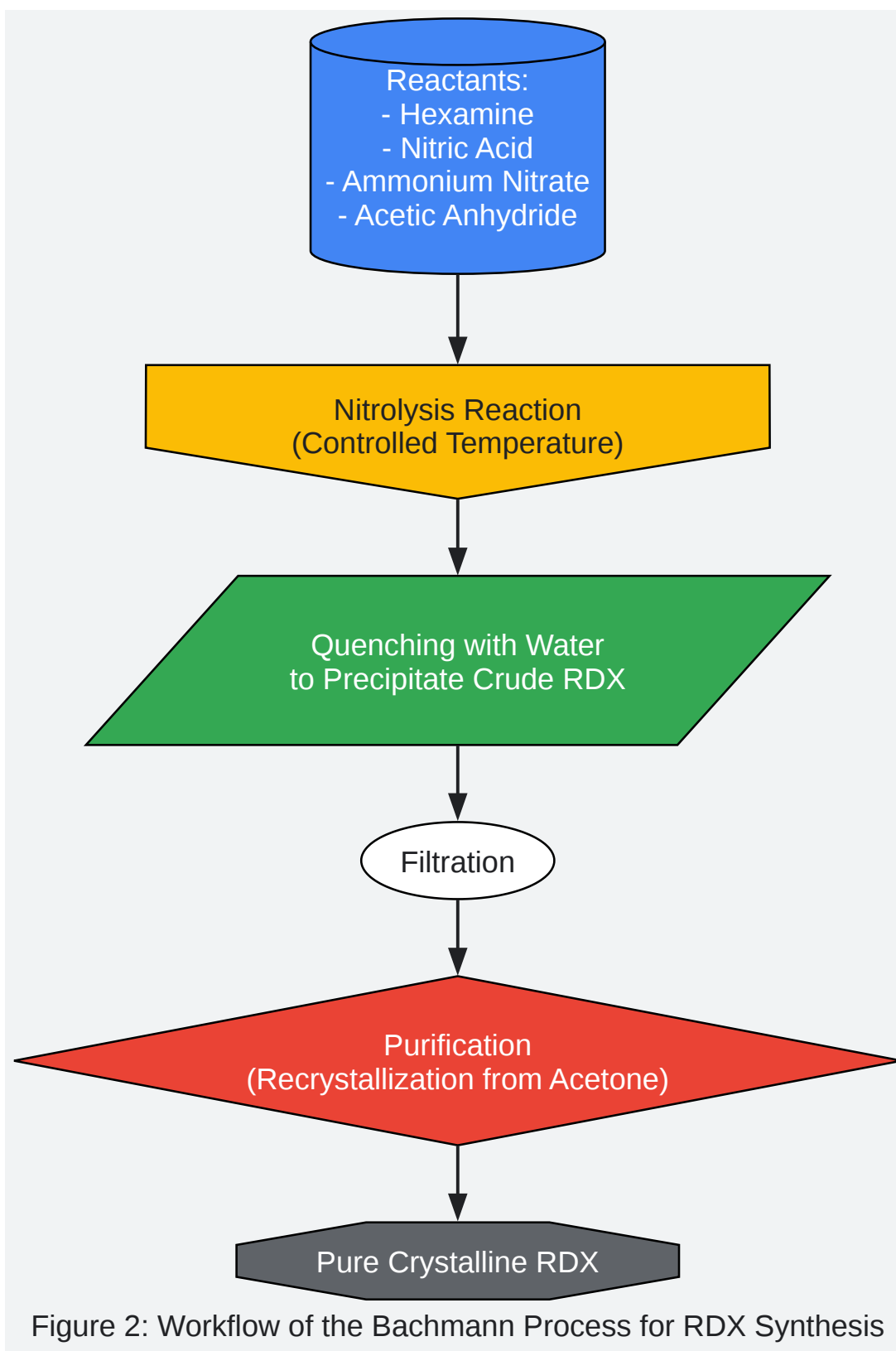
- Reactants: Hexamine (Hexamethylenetetramine), Nitric Acid, Ammonium Nitrate, Acetic Anhydride, and Acetic Acid.[14][15]
- Procedure Overview:
  - Hexamine is reacted with nitric acid in the presence of acetic acid and acetic anhydride. Ammonium nitrate is also a key component of the reaction mixture.[15]
  - The reaction is highly exothermic and requires careful temperature control to ensure the desired product is formed and to prevent runaway reactions.[14]
  - The acetic anhydride acts as a dehydrating agent, removing the water produced during the reaction, which maintains the concentration of the nitric acid.[14]
  - After the reaction is complete, the mixture is typically diluted with water to precipitate the crude RDX product.
  - The solid RDX is then filtered from the solution.
  - The crude product is purified, often by recrystallization from a suitable solvent (e.g., acetone), to remove impurities, including the byproduct HMX (High Melting Explosive).[16]

## Mandatory Visualizations



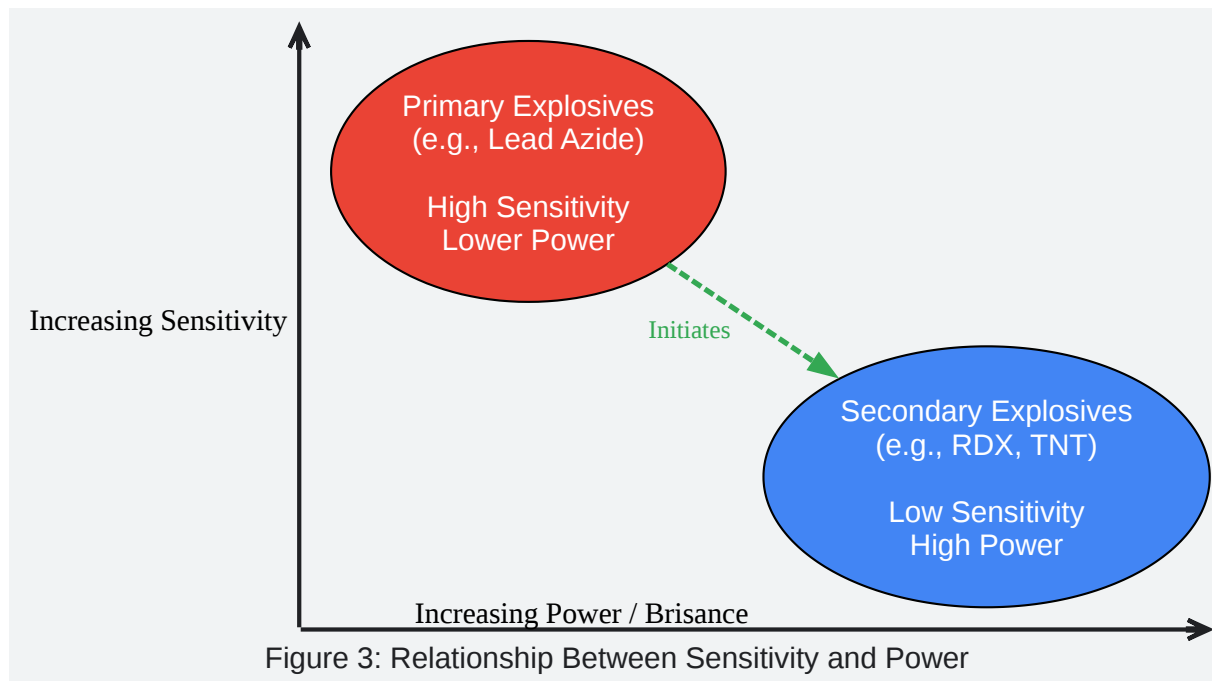
[Click to download full resolution via product page](#)

Figure 1: A Standard Explosive Initiation Chain



[Click to download full resolution via product page](#)

Figure 2: Workflow of the Bachmann Process for RDX Synthesis



[Click to download full resolution via product page](#)

Figure 3: Relationship Between Sensitivity and Power

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. grokipedia.com [grokipedia.com]
- 2. RDX - Wikipedia [en.wikipedia.org]
- 3. Trinitrotoluene (TNT) | Britannica [britannica.com]
- 4. Lead(II) azide - Sciencemadness Wiki [sciencemadness.org]
- 5. Lead(II) azide - Wikipedia [en.wikipedia.org]

- 6. Table 4-2, Physical and Chemical Properties of RDX - Toxicological Profile for RDX - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 7. grokipedia.com [grokipedia.com]
- 8. yugoimport.com [yugoimport.com]
- 9. TNT - Wikipedia [en.wikipedia.org]
- 10. d-nb.info [d-nb.info]
- 11. etusersgroup.org [etusersgroup.org]
- 12. tsst.mn [tsst.mn]
- 13. Detonation velocity - Wikipedia [en.wikipedia.org]
- 14. youtube.com [youtube.com]
- 15. scribd.com [scribd.com]
- 16. Synthesis of pure RDX - UNT Digital Library [digital.library.unt.edu]
- To cite this document: BenchChem. [Application Notes: The Role of RDX in Explosive Initiation Chains]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669417#role-of-rdx-in-the-initiation-chain-of-explosive-devices]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)